

Proper Disposal Procedures for Ethoxyquin

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Compound of Interest

Compound Name: *Sesquin*

Cat. No.: *B1575895*

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Disclaimer: The following information pertains to Ethoxyquin. The initial request for "**Sesquin**" did not yield a specific chemical compound, and it is presumed to be a typographical error for Ethoxyquin based on search results. Always verify the identity of a chemical and consult its specific Safety Data Sheet (SDS) before handling or disposal.

This guide provides essential safety and logistical information for the proper disposal of Ethoxyquin, targeting researchers, scientists, and drug development professionals. The procedures outlined are designed to ensure the safe handling and disposal of this chemical in a laboratory setting.

Chemical and Physical Properties of Ethoxyquin

The following table summarizes the key quantitative data for Ethoxyquin.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Property	Value
Molecular Formula	C ₁₄ H ₁₉ NO
Molecular Weight	217.31 g/mol [3]
Appearance	Transparent yellow to dark brown viscous liquid[1][3]
Boiling Point	123 °C at 1 mmHg
Flash Point	137 °C (278.6 °F)[5]
Density	1.022 g/cm ³
Solubility	Insoluble in water. Soluble in benzene, gasoline, ether, ethanol, carbon tetrachloride, acetone, and dichloroethane.[1]
Vapor Density	7.48 (Air = 1)[4]

Health and Safety Hazards

Ethoxyquin presents several health and safety risks:

- Harmful if swallowed.[2][6][7][8]
- Causes serious eye irritation.[2][6]
- May cause an allergic skin reaction.[6][7]
- Toxic to aquatic life with long-lasting effects.[6][7][8]
- It may polymerize and darken upon exposure to light and air.[1][4]
- Incompatible with oxidizing agents and strong acids.[1][4]

Personal Protective Equipment (PPE)

When handling Ethoxyquin, the following personal protective equipment should be worn:

- **Eye Protection:** Chemical safety goggles or a face shield.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile rubber).
- **Skin and Body Protection:** A laboratory coat or other protective clothing to prevent skin contact.

Spill and Waste Management

In case of a spill, absorb the material with an inert absorbent, such as vermiculite, dry sand, or earth.^[6] Place the absorbed material into a suitable, sealed container for disposal. Do not allow the chemical to enter drains or waterways.

Ethoxyquin Disposal Protocol

The following protocol provides a step-by-step guide for the proper disposal of Ethoxyquin waste in a laboratory setting.

1. Waste Identification and Segregation:

- Identify all waste containing Ethoxyquin.
- Segregate Ethoxyquin waste from other chemical waste streams to prevent incompatible mixtures.

2. Waste Collection and Labeling:

- Collect Ethoxyquin waste in a designated, leak-proof, and chemically compatible container.
- Clearly label the waste container with "Hazardous Waste," "Ethoxyquin," and the appropriate hazard symbols (e.g., harmful, irritant, environmentally hazardous).

3. Temporary Storage:

- Store the sealed waste container in a cool, dry, and well-ventilated area, away from direct sunlight and incompatible materials.^[1]
- The storage area should be a designated hazardous waste accumulation area.

4. Professional Disposal:

- Arrange for the collection and disposal of the Ethoxyquin waste through a licensed hazardous waste disposal company.
- Provide the disposal company with a copy of the Ethoxyquin Safety Data Sheet.
- Do not attempt to dispose of Ethoxyquin down the drain or with general laboratory trash.[6]

Ethoxyquin Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of Ethoxyquin.



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Caption: Logical workflow for the proper disposal of Ethoxyquin.

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